

3-Bromo-4-(chloromethyl)pyridine Hydrochloride safety and hazards

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Compound of Interest

Compound Name: 3-Bromo-4-(chloromethyl)pyridine Hydrochloride

Cat. No.: B1378163

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An In-Depth Technical Guide to the Safe Handling of **3-Bromo-4-(chloromethyl)pyridine Hydrochloride**

Section 1: Introduction and Compound Profile

3-Bromo-4-(chloromethyl)pyridine Hydrochloride is a heterocyclic organic compound that serves as a valuable building block in medicinal chemistry and synthetic research. Its bifunctional nature, featuring both a reactive chloromethyl group and a bromine-substituted pyridine ring, makes it a versatile intermediate for the synthesis of more complex molecules, particularly in the development of novel pharmaceutical agents. However, its utility in the laboratory is matched by significant health hazards that necessitate a comprehensive understanding and strict adherence to safety protocols.

This guide is designed for researchers, chemists, and drug development professionals, providing an in-depth overview of the safety and hazards associated with this compound. As a Senior Application Scientist, the emphasis here is not merely on procedure, but on the causal-driven logic behind each safety recommendation, ensuring a culture of proactive risk mitigation in the laboratory. The information herein is synthesized from authoritative safety data sheets (SDS) and chemical databases to provide a trustworthy and actionable resource.

Compound Identification and Properties:

Property	Value	Source
Chemical Name	3-Bromo-4-(chloromethyl)pyridine Hydrochloride	CymitQuimica[1]
CAS Number	1418117-80-2	CymitQuimica[1]
Molecular Formula	C ₆ H ₆ BrCl ₂ N	CymitQuimica[1]
Molecular Weight	242.93 g/mol	CymitQuimica[1], PubChem[2]
Physical Form	Solid / Powder	Sigma-Aldrich[3]
Purity	Typically ≥97%	CymitQuimica[1]

Section 2: Comprehensive Hazard Assessment

A foundational principle of laboratory safety is the thorough assessment of all potential hazards before a substance is handled. For research chemicals like **3-Bromo-4-(chloromethyl)pyridine Hydrochloride**, whose toxicological properties may not be fully investigated, this assessment is critical. The primary hazards are associated with its corrosive and irritant nature.

GHS Classification and Hazards:

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. Based on available data, this compound is classified as follows:

Hazard Class	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	H315: Causes skin irritation.[4]	Warning	
Serious Eye Damage/Irritation	H318: Causes serious eye damage.[4]	Danger	
Specific Target Organ Toxicity	H335: May cause respiratory irritation.[4]	Warning	

*Note: Due to the H318 classification, the overarching signal word for this compound is *Danger.

Toxicological Profile:

- Primary Routes of Exposure: The main routes of occupational exposure are inhalation of the dust, direct contact with the skin, and severe exposure to the eyes.
- Skin Irritation: Contact with the skin can cause significant irritation.[\[4\]](#) The causality lies in the compound's ability to react with moisture and biological macromolecules on the skin surface, leading to an inflammatory response.
- Eye Damage: This is the most severe hazard. The "Causes serious eye damage" classification indicates a risk of irreversible harm upon contact.[\[4\]](#) The chemical's properties can lead to rapid corrosion of the corneal epithelium.
- Respiratory Irritation: Inhalation of the dust can irritate the mucous membranes and the upper respiratory tract, leading to symptoms like coughing and shortness of breath.[\[5\]](#)

Section 3: Risk Mitigation and Safe Handling Protocols

A multi-layered approach to safety, incorporating engineering controls, administrative procedures, and personal protective equipment (PPE), is essential for mitigating the risks associated with **3-Bromo-4-(chloromethyl)pyridine Hydrochloride**.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, before it can contact the researcher.

- Chemical Fume Hood: All handling of this solid compound, especially weighing and transfers that can generate dust, must be performed inside a properly operating chemical fume hood. [\[6\]](#) The rationale is to maintain a controlled airflow that pulls airborne particles away from the user's breathing zone, preventing inhalation exposure.

- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[6]

Personal Protective Equipment (PPE): The Essential Barrier

PPE is the last line of defense and must be selected carefully to provide adequate protection.

- Eye Protection: Due to the severe risk of eye damage (H318), standard safety glasses are insufficient. Chemical splash goggles conforming to EN166 or NIOSH standards are mandatory to provide a complete seal around the eyes.[6]
- Hand Protection: Chemically resistant, impervious gloves (e.g., nitrile) must be worn.[6] It is crucial to inspect gloves for any defects before use and to practice proper glove removal techniques to avoid contaminating the skin.
- Body Protection: A lab coat or protective work clothing is required to protect against accidental skin contact.[6] For larger-scale operations, a chemical-resistant apron may be advisable.

Step-by-Step Safe Handling Workflow (Weighing and Solution Prep)

This protocol is a self-validating system, where each step is designed to minimize exposure.

- Preparation: Before retrieving the compound from storage, ensure the chemical fume hood is on and the sash is at the appropriate height. Clear the workspace of any unnecessary items. Don personal protective equipment (goggles, gloves, lab coat).
- Tare Container: Place a clean, sealable container (e.g., a vial or round-bottom flask) on the analytical balance inside the fume hood and tare it. The reason for taring the final container is to eliminate the need for transfer paper, which can create dust and increase the risk of spills.
- Aliquot Compound: Carefully use a spatula to transfer the desired amount of **3-Bromo-4-(chloromethyl)pyridine Hydrochloride** from the stock bottle to the tared container. Perform this action slowly and deliberately over the balance to minimize dust generation.

- Seal and Clean: Immediately and securely seal the stock bottle and the container with the weighed compound. Use a small brush or a wipe lightly dampened with water to clean the spatula and any residual dust from the balance and surrounding area within the hood.
- Solubilization: Add the desired solvent to the container with the compound. This should also be done inside the fume hood. Once the solid is dissolved, the risk of airborne dust is eliminated, though it remains a skin and eye irritant in solution.
- Decontamination and Disposal: Dispose of the contaminated wipe and any other disposable materials in a designated hazardous waste container.

Section 4: Emergency Response and First Aid

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

First-Aid Measures:

Exposure Route	Protocol	Rationale
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Seek immediate medical attention. [7][8]	Rapid and prolonged irrigation is critical to wash away the chemical and minimize the extent of corrosive damage. Medical evaluation is non-negotiable.
Skin Contact	Remove all contaminated clothing immediately. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.[6]	This removes the chemical from the skin to prevent further irritation or potential absorption.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek medical attention.[7]	This removes the individual from the source of exposure and provides necessary respiratory support.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[7]	Inducing vomiting can cause further damage to the esophagus from the corrosive material.

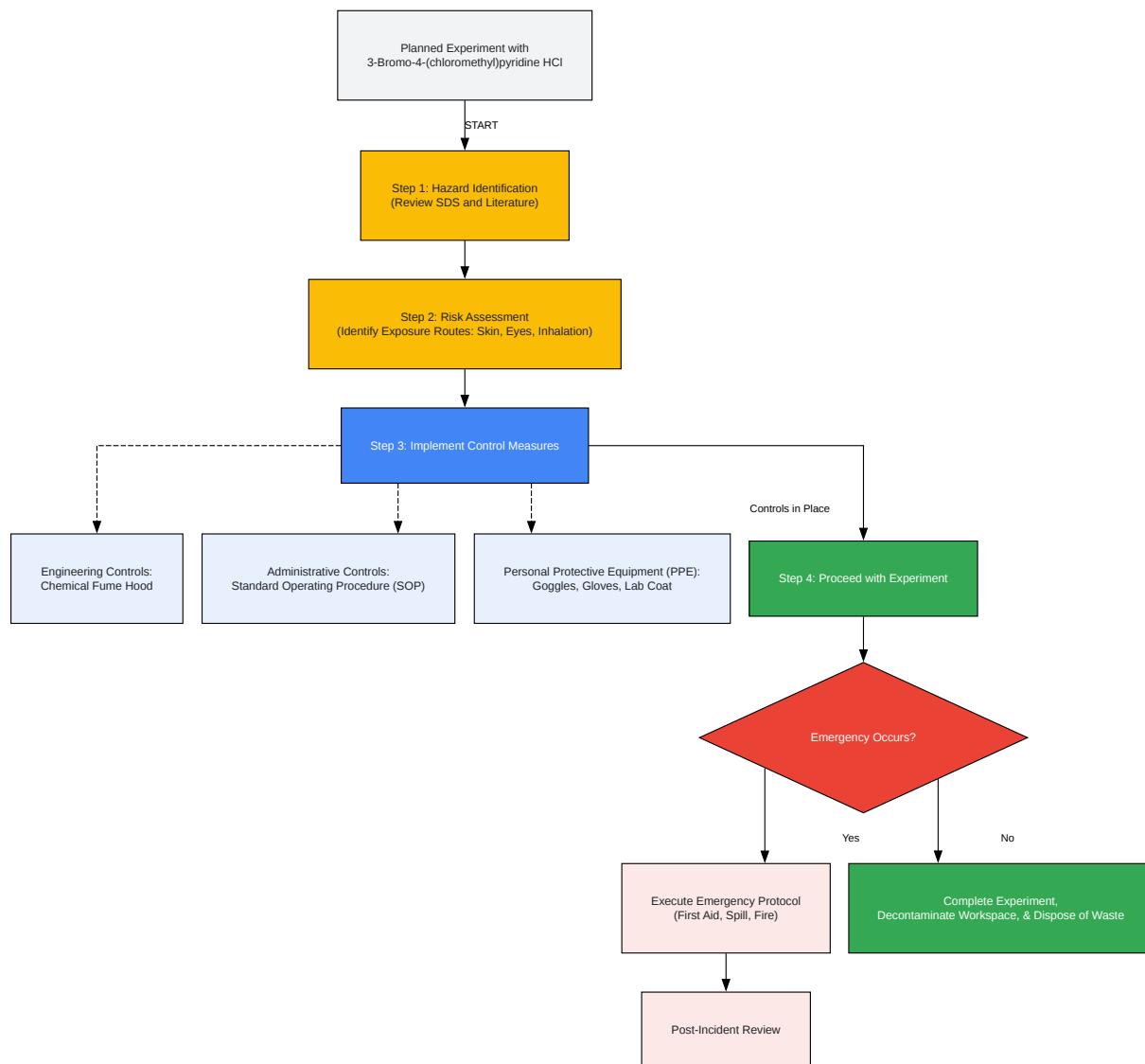
Spill and Fire Procedures:

- **Spill Cleanup:** In case of a spill, evacuate unprotected personnel. Wear full PPE, including respiratory protection if necessary. Avoid creating dust. Moisten the solid material with water before sweeping it up into a suitable, labeled container for hazardous waste disposal.[5]
- **Firefighting:** Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires. [6] Firefighters must wear full protective gear and a self-contained breathing apparatus

(SCBA), as thermal decomposition can produce toxic gases like nitrogen oxides, hydrogen bromide, and hydrogen chloride.[6][7]

Section 5: Workflow Visualization - Risk Assessment & Response

The following diagram illustrates the logical workflow for safely planning and executing an experiment with this compound, integrating risk assessment and emergency preparedness.

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